

4-(Cyclopentyloxy)benzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-(Cyclopentyloxy)benzaldehyde

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An In-depth Guide to 4-(Cyclopentyloxy)benzaldehyde

This technical guide provides essential information regarding the molecular properties of **4-(Cyclopentyloxy)benzaldehyde**, a compound relevant to researchers, scientists, and professionals in drug development and organic synthesis.

Core Molecular Data

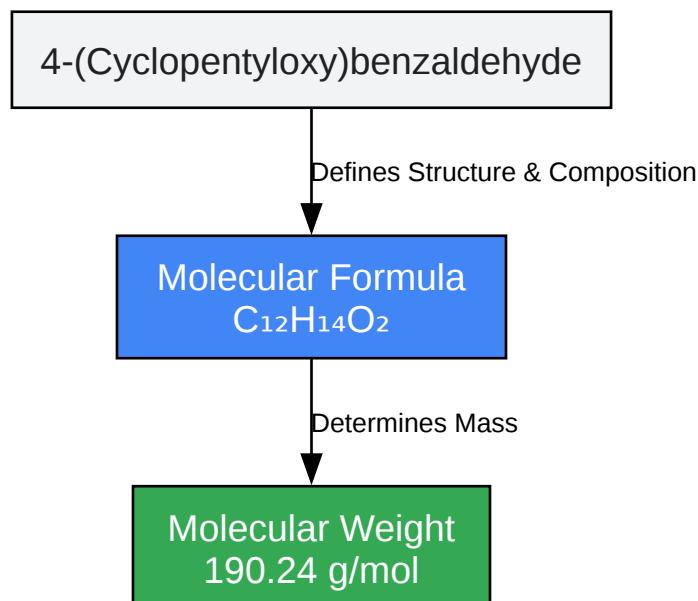
4-(Cyclopentyloxy)benzaldehyde is an aromatic compound featuring a benzaldehyde structure substituted with a cyclopentyloxy group. This substitution influences its physical and chemical properties, making it a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.

The fundamental molecular characteristics of this compound are summarized below.

Property	Value	Citations
Chemical Formula	C ₁₂ H ₁₄ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	190.24 g/mol	[1] [4] [5]
CAS Number	164520-98-3	[1] [2] [3] [4]

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The IUPAC name defines the structure, from which the molecular formula is derived, and the molecular weight is calculated based on this formula.



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Fig. 1: Relationship between Compound Name, Formula, and Molecular Weight.

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References

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- 3. chemimpex.com [chemimpex.com]
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